

An In-depth Technical Guide to the Neuroprotective Antioxidant LY231617

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Compound of Interest

Compound Name: LY231617

Cat. No.: B1675625

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Abstract

LY231617 is a potent, synthetically derived antioxidant compound demonstrating significant neuroprotective properties in preclinical studies. Its chemical structure, 2,6-bis(1,1-Dimethylethyl)-4-[(ethylamino)methyl]phenol hydrochloride, contributes to its ability to mitigate neuronal damage induced by ischemic events. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental data related to **LY231617**, intended to inform further research and development in the field of neuroprotection.

Chemical Structure and Properties

LY231617 is a phenolic compound characterized by two bulky tert-butyl groups ortho to the hydroxyl group and an ethylaminomethyl substituent para to the hydroxyl group. This sterically hindered phenol structure is crucial for its antioxidant activity.

Chemical Name: 2,6-bis(1,1-Dimethylethyl)-4-[(ethylamino)methyl]phenol hydrochloride

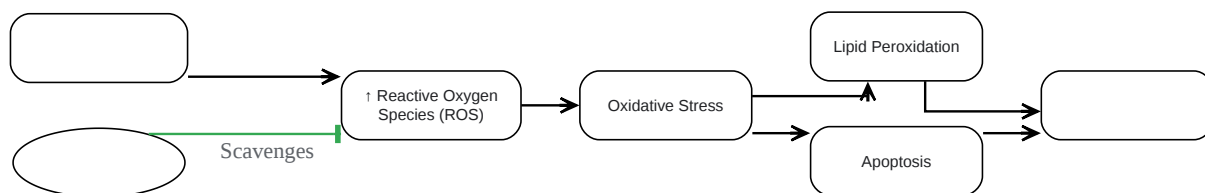
Molecular Formula: $C_{17}H_{29}NO \cdot HCl$ ^[1] Molecular Weight: 299.88 g/mol CAS Number: 141545-89-3^[1]

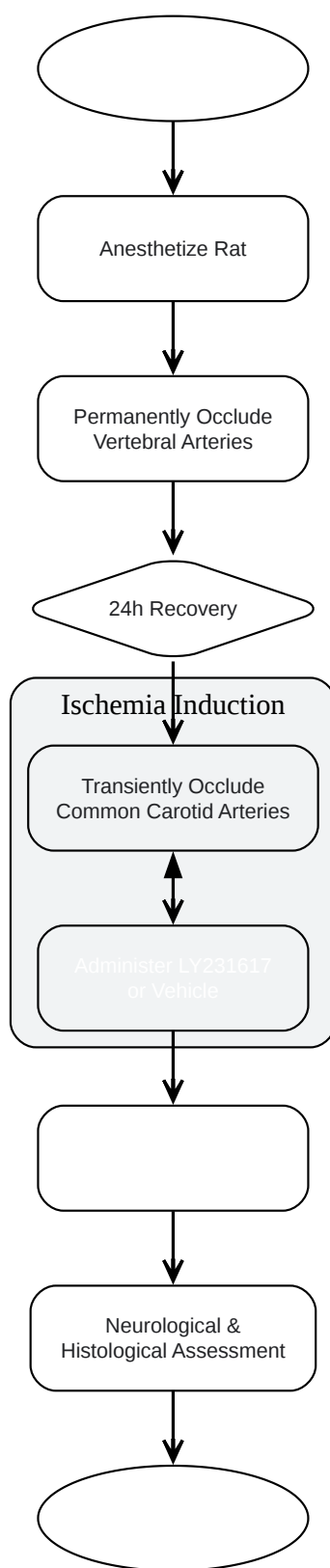
Property	Value	Source
Purity	≥98% (HPLC)	
Physical Appearance	White solid	
Solubility	Soluble in Ethanol and DMSO	
Storage	Store at -20°C	[1]

Mechanism of Action: Antioxidant Neuroprotection

The primary mechanism of action of **LY231617** is attributed to its potent antioxidant properties. It functions as a free radical scavenger, effectively neutralizing reactive oxygen species (ROS) that are generated in excess during cerebral ischemia and reperfusion. The accumulation of ROS leads to oxidative stress, a key contributor to neuronal cell death. By reducing oxidative stress, **LY231617** helps to preserve neuronal integrity and function.

The proposed signaling pathway for **LY231617**'s neuroprotective action involves the direct scavenging of ROS, thereby preventing downstream detrimental effects such as lipid peroxidation and apoptosis.





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References

- 1. usbio.net [usbio.net]
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